

Diethyl Fumarate: A Comprehensive Physicochemical Profile

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Compound of Interest

Compound Name: Diethyl fumarate

Cat. No.: B049355

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl fumarate (DEF) is an organic compound, specifically the diethyl ester of fumaric acid. It presents as a colorless to slightly yellow, transparent liquid and finds applications in various fields, including organic synthesis, as a solvent, and in the development of polymers and pharmaceutical agents.[1][2] Notably, it is used in the Diels-Alder reaction and has been investigated for its role in creating tailored biomaterials. This guide provides a detailed overview of the core physicochemical properties of **Diethyl fumarate**, intended to serve as a critical resource for professionals in research and drug development.

Physicochemical Properties

The fundamental physical and chemical characteristics of **Diethyl fumarate** are summarized in the tables below. These properties are crucial for understanding its behavior in various experimental and industrial settings, from reaction kinetics to formulation development.

Table 1: General and Physical Properties of Diethyl Fumarate

Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ O ₄	[1]
Molecular Weight	172.18 g/mol	[1]
Appearance	Colorless to slightly yellow liquid; may appear as a white crystal	[1][2][3]
Melting Point	0.8 - 2 °C	[1]
Boiling Point	214 - 219 °C	[1]
Density	1.0452 - 1.052 g/mL at 20-25 °C	[1][4]
Refractive Index (n _{20/D})	1.44	[4]
Flash Point	91 - 111 °C (closed cup)	[1][2]
Vapor Pressure	0.159 - 0.178 mmHg at 25 °C	[2][5]
Vapor Density	5.93 (Air = 1)	[1]

Table 2: Solubility and Partitioning Characteristics of Diethyl Fumarate

Property	Value	Reference
Water Solubility	3.1 g/L; generally described as insoluble or immiscible	[2][4]
Solubility in Organic Solvents	Soluble in ethanol, ether, acetone, and chloroform	[1][2]
LogP (Octanol/Water Partition Coefficient)	2.200 (estimated)	[4]

Experimental Protocols

While detailed experimental protocols for the determination of each physicochemical property are not extensively available in the provided search results, a general method for the synthesis of **Diethyl fumarate** is consistently reported.

Synthesis of Diethyl Fumarate via Esterification

A common method for synthesizing **Diethyl fumarate** is through the esterification of fumaric acid with ethanol, often catalyzed by an acid such as sulfuric acid.^[6] Another approach involves the isomerization of maleic anhydride to monomethyl maleate, followed by isomerization to monomethyl fumarate and subsequent esterification.^{[7][8]}

General Procedure:

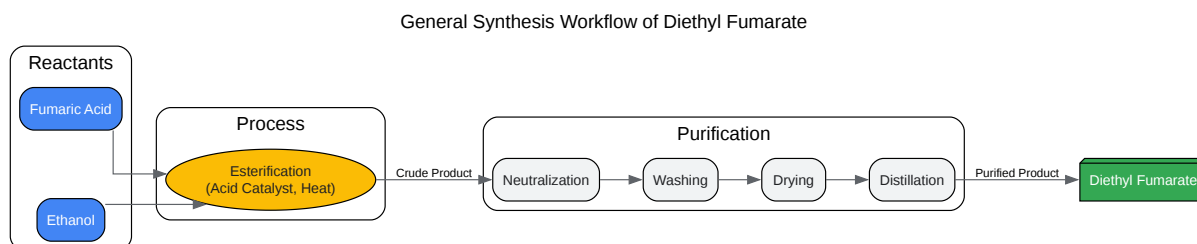
- Fumaric acid is reacted with an excess of ethanol.
- A catalytic amount of a strong acid (e.g., sulfuric acid) is added to the mixture.
- The reaction mixture is heated to reflux for a specified period to drive the esterification process.
- Upon completion, the mixture is cooled, and the catalyst is neutralized.
- The product is then purified, often through washing with an aqueous sodium carbonate solution, followed by a saturated calcium chloride solution, drying, and distillation.^[9]

A more recent method utilizes microwave irradiation with a composite catalyst of aluminum chloride and sodium bisulfate to achieve a higher yield in a shorter reaction time.^[7]

Visualizations

Logical Workflow for Diethyl Fumarate Synthesis

The following diagram illustrates the general workflow for the synthesis of **Diethyl fumarate** from fumaric acid and ethanol.



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